

Application Notes and Protocols for R-744 (CO₂) in Cooling Systems

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Compound of Interest

Compound Name: G-744

Cat. No.: B607584

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These application notes provide a comprehensive overview of the use of R-744 (Carbon Dioxide) as a natural refrigerant in cooling systems. The following sections detail its properties, system architectures, experimental protocols for performance evaluation, and safety considerations.

Introduction to R-744 (CO₂) as a Refrigerant

Carbon dioxide (R-744) is a natural, non-toxic, non-flammable, and environmentally benign refrigerant with a Global Warming Potential (GWP) of 1 and an Ozone Depletion Potential (ODP) of 0. Its unique thermodynamic properties, particularly its low critical temperature and high pressure, necessitate specialized system designs compared to conventional hydrofluorocarbon (HFC) refrigerants. R-744 is a leading candidate for replacing high-GWP HFCs in various applications, from commercial refrigeration to specialized cooling in scientific and pharmaceutical settings.

Physicochemical and Thermodynamic Properties

The properties of R-744 are distinct from conventional refrigerants, most notably its high operating pressures and low critical temperature of 31.1°C (87.9°F). Above this temperature, it enters a supercritical state and does not condense at a constant temperature, a process that occurs in a "gas cooler" rather than a traditional condenser.

Table 1: Thermodynamic and Safety Properties of R-744 vs. Common HFCs

Property	R-744 (CO2)	R-134a	R-404A
Molar Mass (g/mol)	44.01	102.03	97.6
Boiling Point at 1 atm (°C)	-78.4 (Sublimation)	-26.1	-46.5
Critical Temperature (°C)	31.1	101.1	72.1
Critical Pressure (MPa)	7.38	4.06	3.73
Ozone Depletion Potential (ODP)	0	0	0
Global Warming Potential (GWP, 100-yr)	1	1430	3922
ASHRAE Safety Classification	A1	A1	A1
Occupational Exposure Limit (ppm, 8-hr TWA)	5,000	1,000	1,000

Source: Data compiled from various sources, including ASHRAE Standard 34.

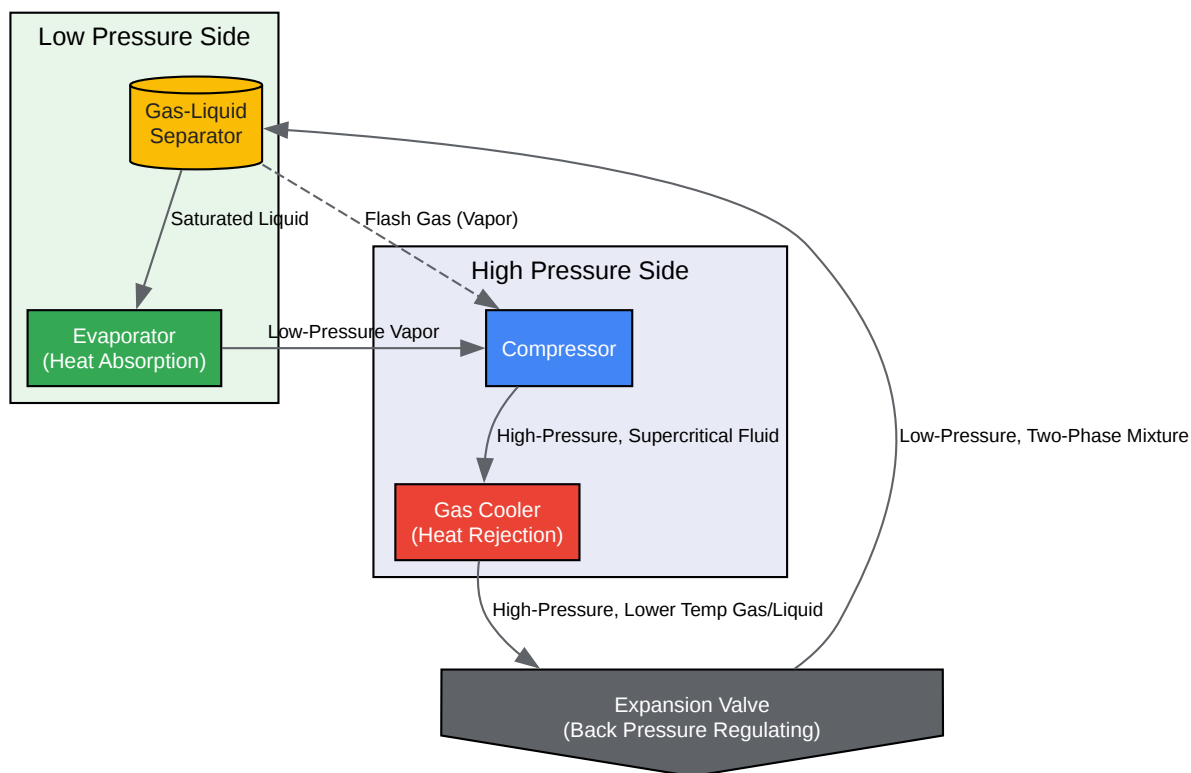
Key Refrigeration Cycles & System Architectures

Due to its unique properties, R-744 is utilized in several system configurations. The two primary cycles are the transcritical cycle and the cascade cycle.

Transcritical Cycle

When the ambient temperature is near or above R-744's critical point, the system operates in a transcritical cycle. Heat rejection occurs in a gas cooler at a very high pressure and a variable

temperature, as the CO₂ is in a supercritical state. This is the most common cycle for R-744 systems in moderate to warm climates.

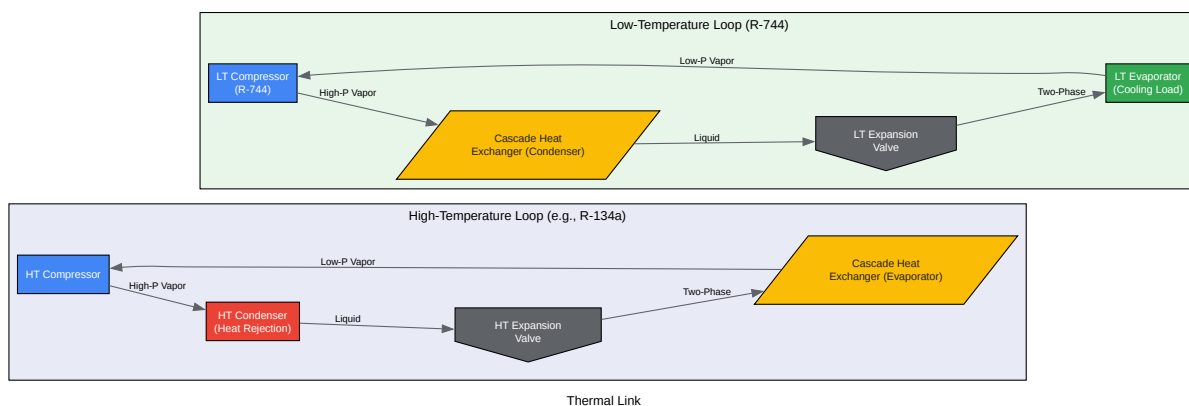


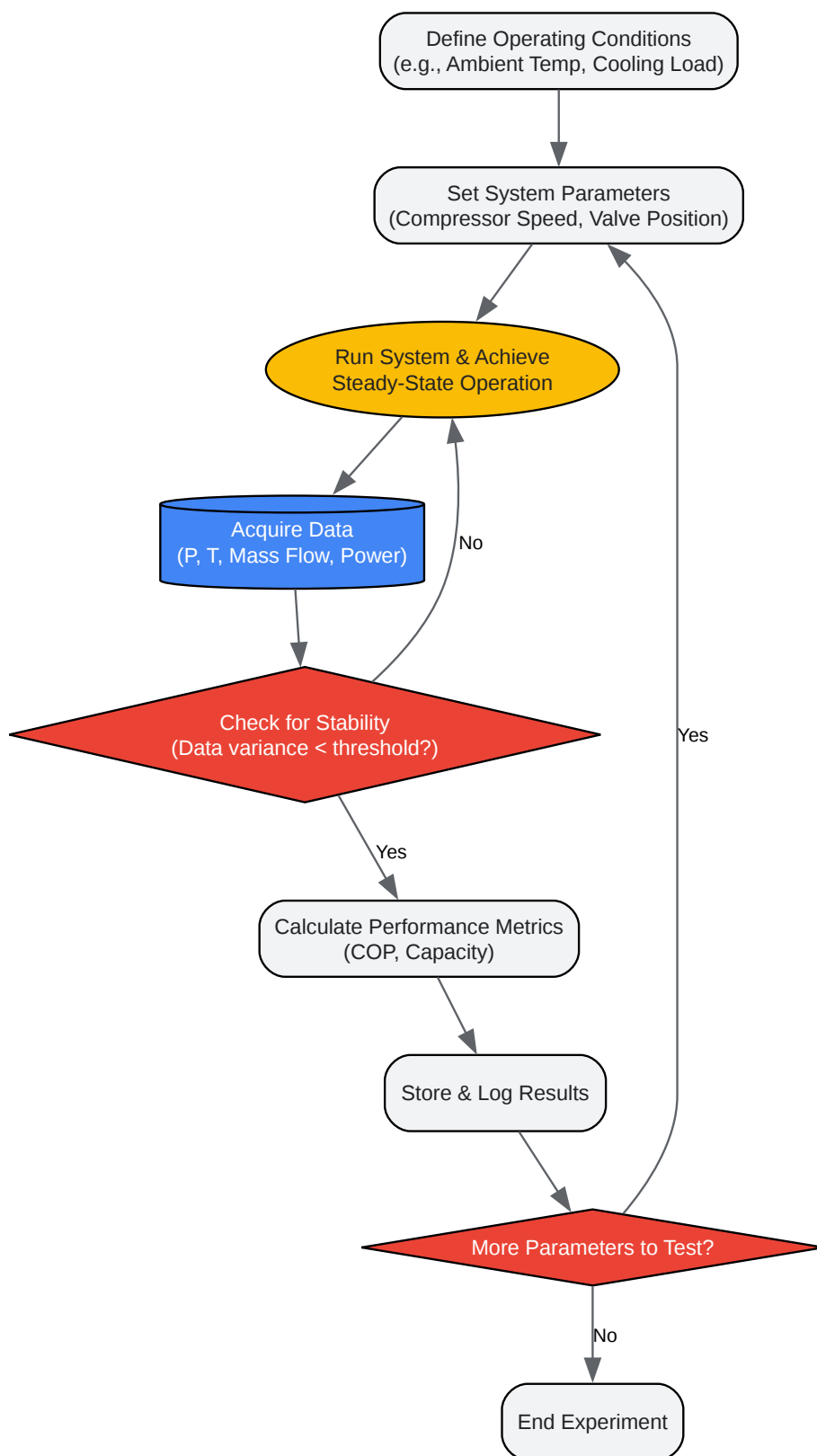
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Caption: Diagram of a single-stage R-744 transcritical refrigeration cycle.

Cascade Cycle

In a cascade system, two independent refrigeration circuits are thermally linked. R-744 is used in the low-temperature (LT) stage, where its properties are highly favorable. The heat from the R-744 condenser is absorbed by the evaporator of a high-temperature (HT) stage, which typically uses a conventional refrigerant like ammonia (R-717) or a low-GWP HFC. This design avoids the high pressures of the transcritical cycle and is extremely efficient for low-temperature applications such as ultra-low temperature (ULT) freezers.





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